

4-Ethynylbenzenesulfonamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Ethynylbenzenesulfonamide

Cat. No.: B595045

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-Ethynylbenzenesulfonamide**, a compound of interest in pharmaceutical research and development. The following sections detail its hazardous properties, recommended handling procedures, emergency protocols, and available physical and chemical data. This document is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Hazard Identification and Classification

4-Ethynylbenzenesulfonamide is classified as a hazardous substance. All personnel handling this compound should be thoroughly familiar with its potential hazards.

GHS Hazard Classification:[1]

- Skin Irritation: Category 2[1]
- Eye Irritation: Category 2[1]
- Acute Oral Toxicity: While specific data for **4-Ethynylbenzenesulfonamide** is not readily available, related sulfonamide compounds have shown to be harmful if swallowed.[2][3]

Signal Word: Warning[1]

Hazard Statements:[1]

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

Precautionary Statements:[1]

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **4-Ethynylbenzenesulfonamide** is provided below.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₂ S	PubChem[1]
Molecular Weight	181.21 g/mol	PubChem[1]
Appearance	White to yellowish crystalline powder	ChemicalBook
Melting Point	150-152 °C	ChemicalBook
Solubility	Soluble in Methanol/DMSO	Chemicea Pharmaceuticals[4]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk of exposure and ensure the stability of the compound.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves. A lab coat or other protective clothing should be worn.
- Respiratory Protection: If working outside of a fume hood or if dusts are generated, a NIOSH-approved respirator with an appropriate particulate filter should be used.

General Hygiene Practices:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling and before eating, drinking, or smoking.
- Remove contaminated clothing and wash before reuse.

Storage:

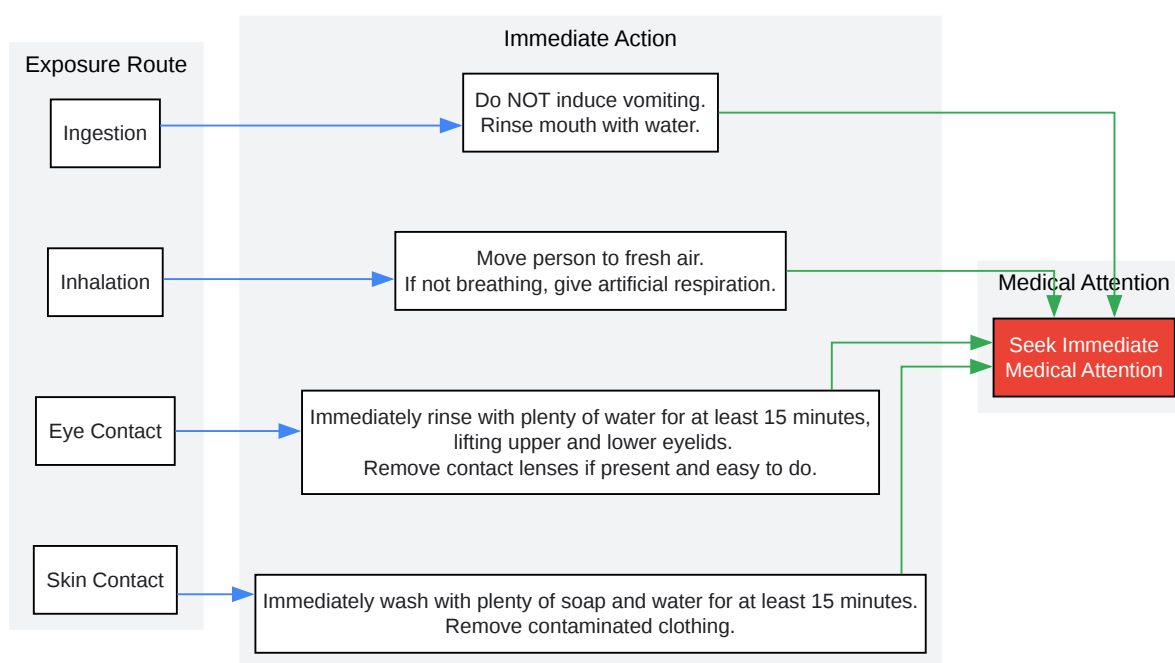
- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Keep away from strong oxidizing agents.

Emergency Procedures

In the event of an emergency, follow the procedures outlined below and any institution-specific protocols.

First Aid Measures

The following diagram illustrates the immediate first aid steps to be taken upon exposure to **4-Ethynylbenzenesulfonamide**.



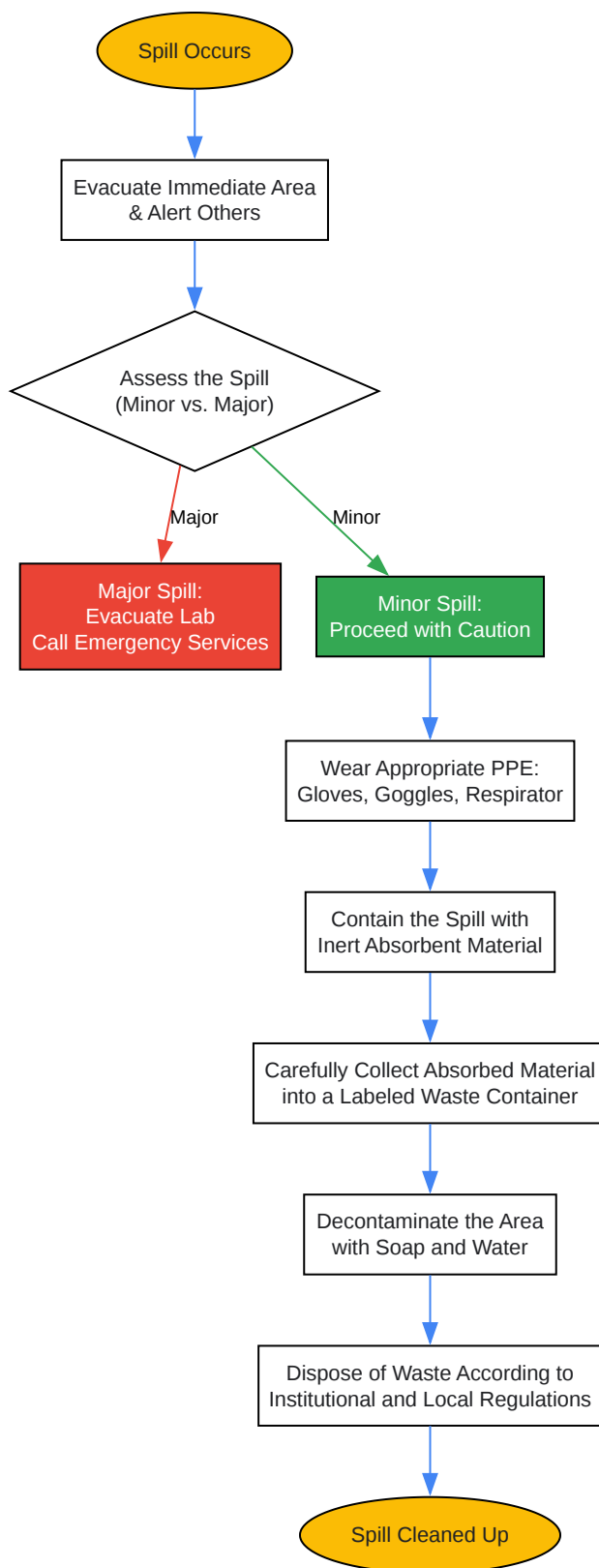
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Caption: First aid procedures for **4-Ethynylbenzenesulfonamide** exposure.

Spill and Leak Procedures

A systematic approach is necessary for handling spills to prevent exposure and environmental contamination. The following workflow outlines the recommended procedure for a minor

chemical spill. For major spills, evacuate the area and contact emergency personnel immediately.



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Caption: Workflow for responding to a **4-Ethynylbenzenesulfonamide** spill.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.
- Specific Hazards Arising from the Chemical: In case of fire, hazardous decomposition products such as carbon oxides, nitrogen oxides, and sulfur oxides may be produced.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological Information

Currently, there is limited publicly available quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **4-**

Ethynylbenzenesulfonamide. The primary known toxicological effects are skin and eye irritation based on GHS classifications.^[1] The toxicological properties have not been fully investigated.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Ethynylbenzenesulfonamide** are not available in the public domain. Standard OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals for acute oral, dermal, and inhalation toxicity, as well as skin and eye irritation, would be appropriate methodologies to determine the specific toxicological profile of this compound.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for professional safety advice or a formal Safety Data Sheet (SDS). Users should always consult the most current SDS for **4-Ethynylbenzenesulfonamide** and follow all applicable local, state, and federal regulations.

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